

A Technical Guide to 5-Bromothiophene-2-carbaldehyde for the Modern Researcher

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Compound of Interest

Compound Name:	5-Bromothiophene-2-carbaldehyde
Cat. No.:	B154028

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This technical guide provides an in-depth overview of **5-Bromothiophene-2-carbaldehyde**, a critical building block for researchers, scientists, and professionals in drug development and materials science. This document outlines its chemical properties, commercial availability, and key applications, with a focus on synthetic methodologies and biological relevance.

Introduction

5-Bromothiophene-2-carbaldehyde (CAS No. 4701-17-1) is a highly versatile heterocyclic aldehyde. Its structure, featuring a reactive aldehyde group and a bromine atom on the thiophene ring, makes it an invaluable intermediate for a wide array of chemical transformations. This guide details its significance as a precursor in the synthesis of novel therapeutic agents, agrochemicals, and advanced organic materials.[1]

Physicochemical Properties

5-Bromothiophene-2-carbaldehyde is typically a light yellow to brown solid or liquid with a characteristic odor.[2] It is soluble in common organic solvents such as chloroform and methanol, but poorly soluble in water.[2][3] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **5-Bromothiophene-2-carbaldehyde**

Property	Value	Reference
Molecular Formula	C ₅ H ₃ BrOS	[4][5]
Molecular Weight	191.04 g/mol	[4][6]
Appearance	Clear, pale yellow to yellow to orange or brown to dark brown liquid or powder	[4][5]
Boiling Point	105-107 °C at 11 mmHg	
Density	1.607 g/mL at 25 °C	
Refractive Index	1.6365-1.6415 at 20 °C	[5]
CAS Number	4701-17-1	[4][5]

Commercial Suppliers

A range of chemical suppliers offer **5-Bromothiophene-2-carbaldehyde** in various purities and quantities, catering to both research and development as well as commercial-scale needs.

Table 2 provides a comparative summary of offerings from prominent suppliers.

Table 2: Commercial Availability of **5-Bromothiophene-2-carbaldehyde**

Supplier	Purity	Available Quantities
Sigma-Aldrich	95%	-
Thermo Fisher Scientific	97%	5 g, 25 g, 100 g[3][5]
TCI America	>97.0% (GC)	5 g, 25 g[4][6]
BLD Pharm	-	-
Chem-Impex International	-	-
Biosynth	-	-

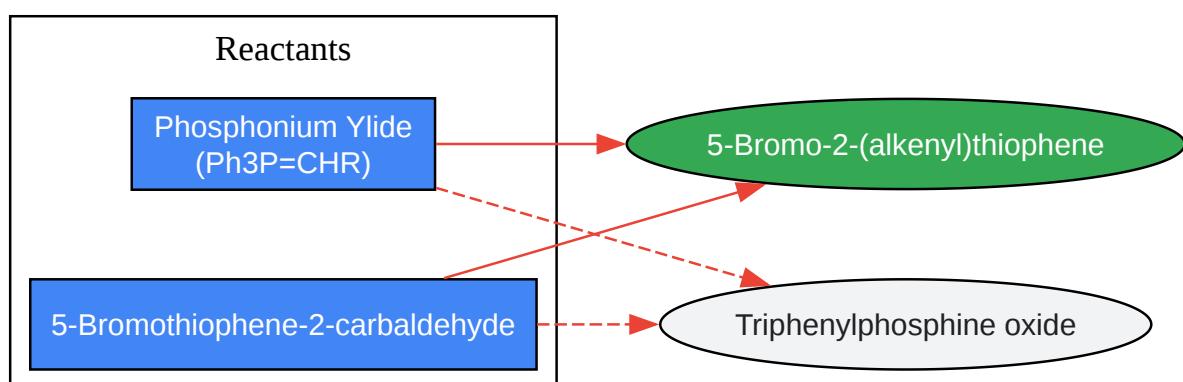
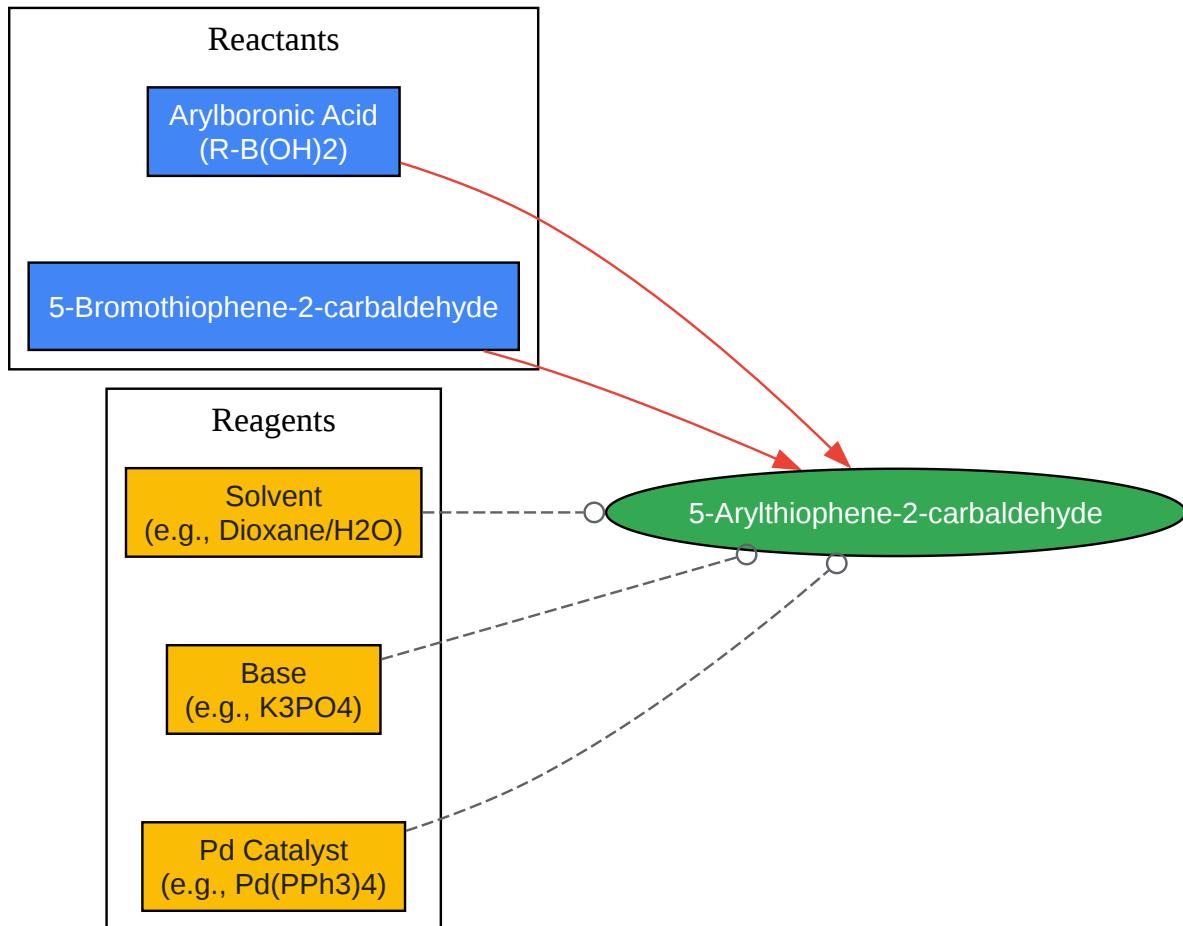
Note: Availability and specific quantities should be confirmed on the respective supplier's website.

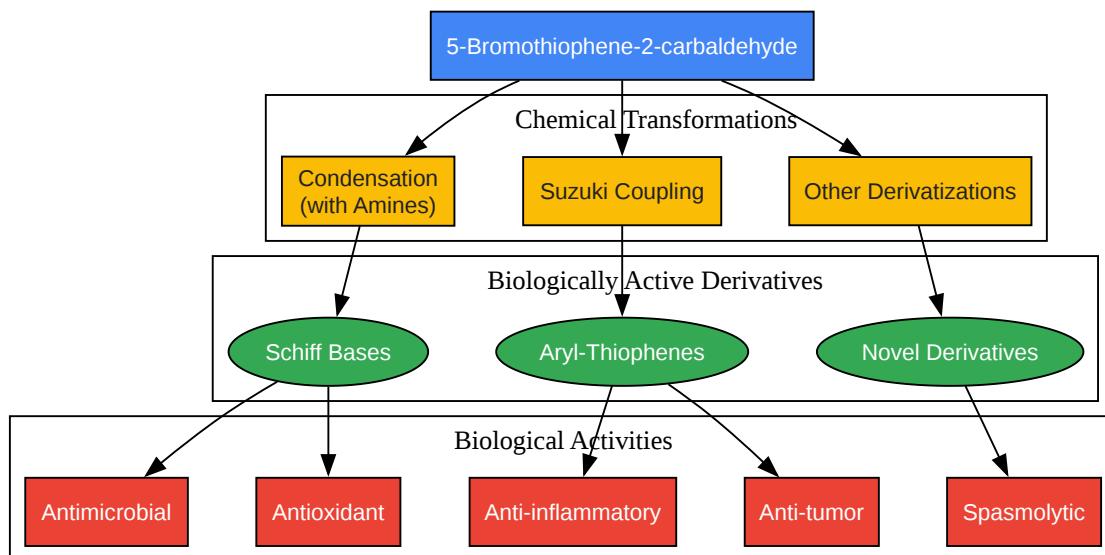
Key Synthetic Applications and Experimental Protocols

5-Bromothiophene-2-carbaldehyde is a cornerstone for the synthesis of a multitude of organic compounds. Its dual reactivity allows for sequential or orthogonal functionalization, making it a powerful tool in molecular design.

Suzuki-Miyaura Cross-Coupling Reactions

The bromine atom at the 5-position of the thiophene ring is amenable to palladium-catalyzed Suzuki-Miyaura cross-coupling reactions, enabling the formation of carbon-carbon bonds with a variety of aryl and heteroaryl boronic acids.^[2] This reaction is fundamental in the synthesis of biaryl and heteroaryl structures, which are prevalent in many biologically active molecules.^[7]





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